

IUPAC name for CAS 457631-44-6

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Compound of Interest

Compound Name:	<i>tert-butyl N-[4-(2-aminoethyl)phenyl]carbamate</i>
CAS No.:	457631-44-6
Cat. No.:	B1527560

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An In-Depth Technical Guide to *tert-butyl (4-(2-aminoethyl)phenyl)carbamate* (CAS 457631-44-6)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 457631-44-6. The internationally recognized IUPAC name for this compound is *tert-butyl (4-(2-aminoethyl)phenyl)carbamate*[1]. This document delves into its chemical properties, provides a detailed, field-proven synthesis protocol, and explores its critical role as a versatile intermediate in synthetic organic chemistry, particularly within the realm of drug discovery and development. The strategic importance of its bifunctional nature—possessing both a protected aniline and a reactive primary alkylamine—is discussed, highlighting its utility as a key building block for complex molecular architectures.

Core Compound Identification and Properties

The subject of this guide is a substituted phenethylamine derivative, a structural motif of significant interest in medicinal chemistry due to its prevalence in a wide range of neuroactive compounds and other pharmaceuticals. The strategic placement of a tert-butyloxycarbonyl (Boc) protecting group on the aniline nitrogen renders the primary ethylamine group available for selective functionalization, making it a valuable precursor in multi-step synthetic campaigns.

Chemical Identity

- IUPAC Name: tert-butyl (4-(2-aminoethyl)phenyl)carbamate[1]
- CAS Number: 457631-44-6[1][2][3]
- Molecular Formula: C₁₃H₂₀N₂O₂[1]
- Synonyms: [4-(2-Amino-ethyl)-phenyl]-carbamic acid tert-butyl ester, 4-(2-Aminoethyl)-N-Boc-aniline[1][4]

Physicochemical Data

A summary of the key physicochemical properties is provided in the table below. This data is essential for handling, storage, and experimental design.

Property	Value	Source
Molecular Weight	236.32 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	Typically ≥95%	[1]
Storage	Store at room temperature	[1]

Synthesis Protocol: A Self-Validating System

The synthesis of tert-butyl (4-(2-aminoethyl)phenyl)carbamate is most effectively achieved via the catalytic hydrogenation of a nitrile precursor. The protocol described herein is a robust and scalable method that yields the target compound with high fidelity.

Rationale of Experimental Choices

The selection of N-Boc-4-aminophenylacetonitrile as the starting material is strategic. The Boc group is stable under the planned reduction conditions, ensuring that the aniline nitrogen remains protected throughout the transformation. Raney Nickel is chosen as the catalyst for its high efficacy in nitrile reduction under moderate pressure and temperature, offering a favorable balance between reactivity and selectivity, thereby minimizing side reactions. The use of aqueous ammonia in the reaction medium helps to suppress the formation of secondary amine byproducts, a common issue in reductive aminations. The final acidic workup ensures the protonation of the desired primary amine, facilitating its separation from non-basic impurities.

Detailed Experimental Protocol

Reaction: Catalytic hydrogenation of N-BOC-4-aminophenylacetonitrile.

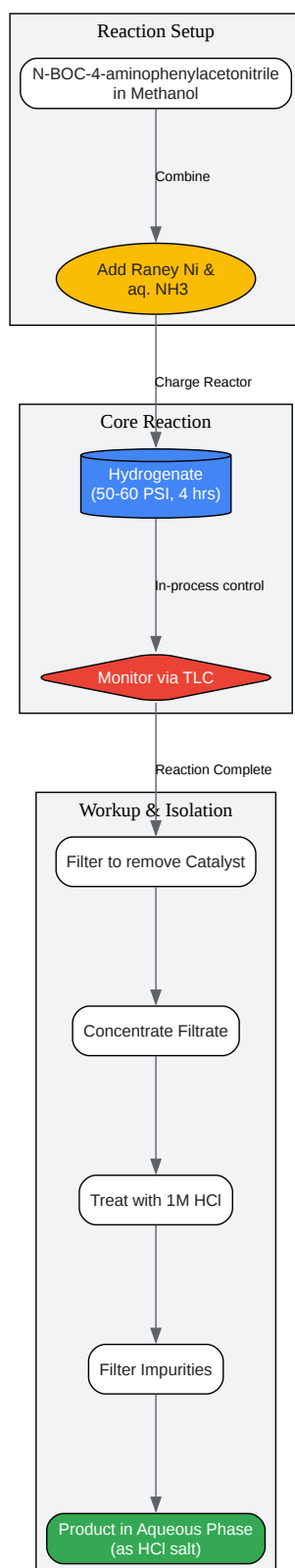
Starting Material: N-BOC-4-aminophenylacetonitrile (1.0 eq) Reagents: Raney Nickel, 25% aq. Ammonia, Methanol, 1M Hydrochloric Acid Equipment: Hydrogenation apparatus, filter funnel, rotary evaporator

Procedure:

- To a solution of N-BOC-4-aminophenylacetonitrile (300 g, 1.29 moles) in methanol (3000 ml), add 25% aqueous ammonia solution (480 ml) and Raney Nickel (45 g) at an ambient temperature of 25-30°C^{[2][4]}.
- Subject the reaction mixture to hydrogenation at a pressure of 50-60 PSI for 4 hours^[4].
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture and wash the filter cake with methanol (2 x 25 ml)^[4].
- Concentrate the filtrate under vacuum.
- Treat the resulting residue with 1M aqueous hydrochloric acid (1500 ml) at 25-30°C and stir for 15 minutes^[4].
- Filter the mixture to remove any insoluble impurities. The aqueous filtrate now contains the hydrochloride salt of the product. Further neutralization and extraction would yield the final

product.

Synthesis Workflow Diagram



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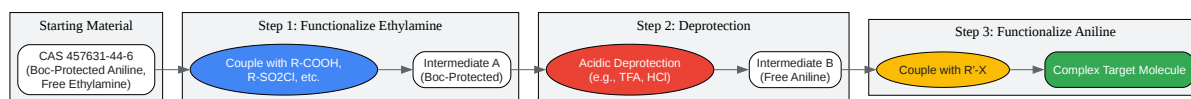
Caption: Workflow for the synthesis of tert-butyl (4-(2-aminoethyl)phenyl)carbamate.

Application in Drug Discovery & Development

The title compound is not typically an active pharmaceutical ingredient (API) itself but serves as a crucial building block. Its bifunctional nature is its primary asset. The Boc-protected aniline is temporarily deactivated, allowing for selective chemistry to be performed on the terminal primary amine of the ethylamine side chain. Subsequently, the Boc group can be removed under acidic conditions to liberate the aniline for further modification.

This "one-two" synthetic punch allows for the construction of complex molecules where different functionalities are required at both ends of the phenethylamine core. This is a common strategy in the synthesis of various targeted therapeutic agents. For instance, derivatives of this compound are used in the development of anti-inflammatory drugs and other targeted therapies^{[5][6]}. The phenethylamine skeleton is a well-known pharmacophore that interacts with a variety of biological targets, particularly in the central nervous system.

Role as a Synthetic Intermediate: Logical Flow



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Caption: Synthetic utility of CAS 457631-44-6 as a bifunctional building block.

Safety and Handling

As a chemical intermediate, proper handling procedures are mandatory to ensure laboratory safety. The compound should be handled in a well-ventilated area, and personal protective equipment (PPE), including gloves and safety glasses, should be worn.

GHS Hazard Classification

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed[1].
- Skin Irritation (Category 2): H315 - Causes skin irritation[1].
- Serious Eye Damage (Category 1): H318 - Causes serious eye damage[1].
- Specific Target Organ Toxicity, Single Exposure (Category 3): H335 - May cause respiratory irritation[1].

For detailed safety information, consult the full Safety Data Sheet (SDS) from the supplier[3].

Conclusion

tert-Butyl (4-(2-aminoethyl)phenyl)carbamate (CAS 457631-44-6) is a high-value chemical intermediate for the research and development community. Its well-defined structure, coupled with a robust and scalable synthesis, makes it a reliable building block. The strategic placement of the Boc protecting group allows for selective and sequential functionalization, providing chemists with a powerful tool for accessing complex molecular targets in the pursuit of new therapeutic agents. Its proper use, guided by the technical and safety information presented in this guide, will continue to facilitate innovation in drug discovery and chemical synthesis.

References

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